

Cremastranone: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Cremastranone

Cat. No.: B15577807

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Introduction

Cremastranone is a naturally occurring homoisoflavanone that has garnered significant interest in the scientific community due to its potent anti-angiogenic and anti-cancer properties. Isolated from plants such as *Cremastra appendiculata*, this molecule has demonstrated the ability to inhibit key processes involved in tumor growth and angiogenesis-dependent diseases. [1][2] This technical guide provides a comprehensive overview of **Cremastranone**'s chemical structure, physicochemical properties, synthesis, and biological activities, including detailed experimental protocols and an exploration of its mechanisms of action.

Chemical Structure and Physicochemical Properties

Cremastranone is chemically known as 5,7-dihydroxy-3-(3-hydroxy-4-methoxybenzyl)-6-methoxychroman-4-one. It belongs to the 3-benzyl-4-chromanone class of homoisoflavanones.

Table 1: Physicochemical Properties of **Cremastranone**

Property	Value	Reference
IUPAC Name	5,7-dihydroxy-3-[(3-hydroxy-4-methoxyphenyl)methyl]-6-methoxy-2,3-dihydrochromen-4-one	[3]
Chemical Formula	C ₁₈ H ₁₈ O ₇	[3]
Molecular Weight	346.34 g/mol	[3]
CAS Number	107585-69-3 (racemic)	[3]
Appearance	Solid	[4]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Poorly soluble in water. Soluble in Dimethyl Sulfoxide (DMSO) and ethanol. Estimated solubility in DMSO is ~10 mg/mL.	[5][6]
SMILES Code	<chem>O=C1C(CC2=CC=C(OC)C(O)=C2)COC3=C1C(O)=C(OC)C(O)=C3</chem>	[3]

Table 2: Spectroscopic Data for **Cremastranone**

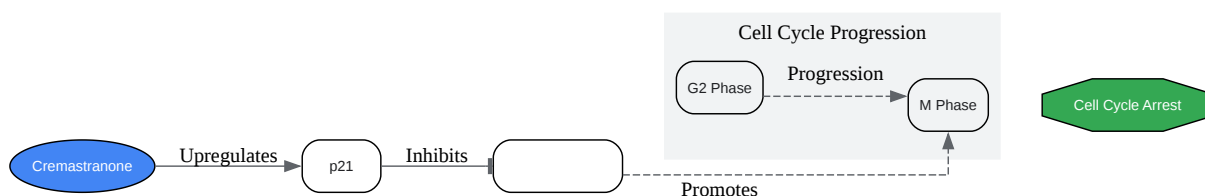
Data Type	Values	Reference
^1H -NMR (CDCl_3)	Not available in a compiled list.	
^{13}C -NMR (CDCl_3)	Not available in a compiled list.	
High-Resolution Mass Spectrometry (HRMS) of a derivative	Ionization Mode: ESI+ Adduct: [M+H] ⁺ Calculated m/z: 333.1025 Measured m/z: 333.1028 Formula: $\text{C}_{17}\text{H}_{17}\text{O}_6$ Ionization Mode: ESI+ Adduct: [M+Na] ⁺ Calculated m/z: 355.0845 Measured m/z: 355.0849 Formula: $\text{C}_{17}\text{H}_{16}\text{NaO}_6$ Ionization Mode: ESI- Adduct: [M-H] ⁻ Calculated m/z: 331.0869 Measured m/z: 331.0872 Formula: $\text{C}_{17}\text{H}_{15}\text{O}_6$	[5]

Biological Activity and Mechanism of Action

Cremastranone exhibits significant anti-proliferative and anti-angiogenic activities through multiple mechanisms.

Anti-proliferative Activity and Cell Cycle Arrest

Cremastranone has been shown to inhibit the proliferation of various cancer cells. A key mechanism is the induction of cell cycle arrest at the G2/M phase. This is achieved through the upregulation of the cyclin-dependent kinase inhibitor p21, which in turn inhibits the activity of the Cyclin B1/CDK1 complex, a crucial regulator of the G2/M transition.

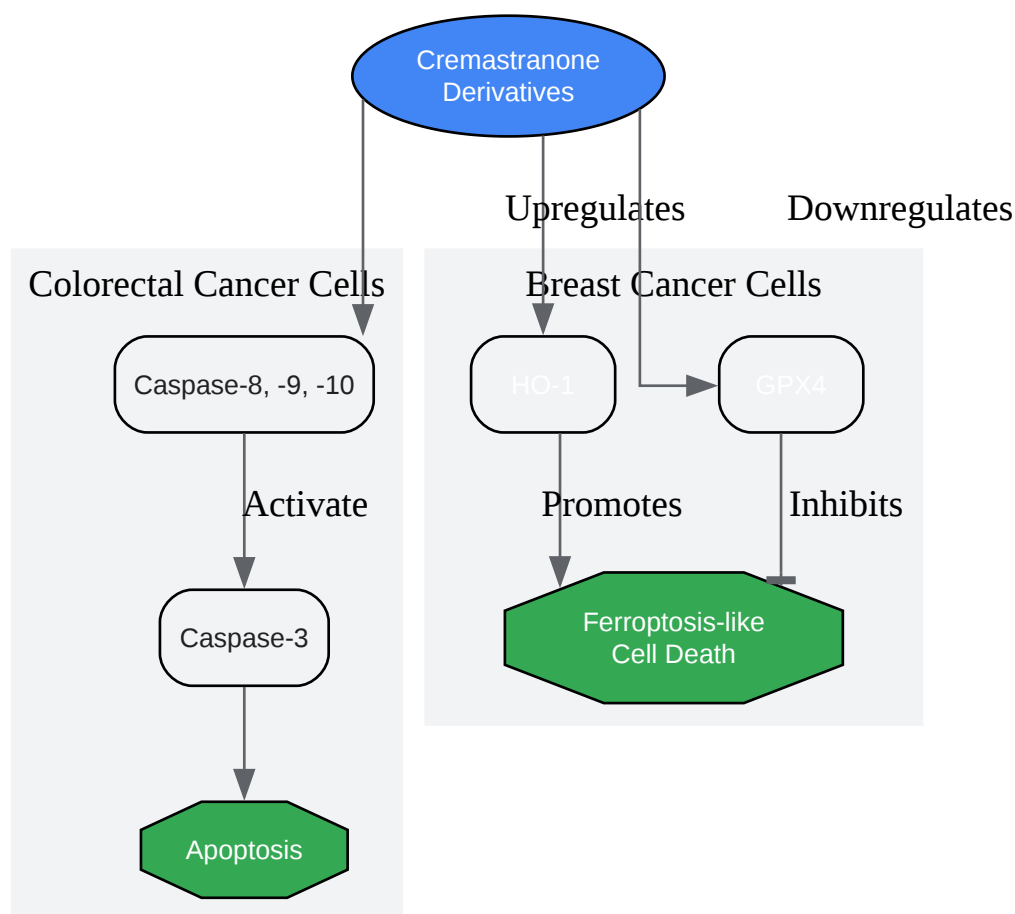


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Caption: **Cremastranone**-induced G2/M cell cycle arrest pathway.

Induction of Apoptosis

Cremastranone and its derivatives have been observed to induce apoptosis in cancer cells through distinct, cell-type-specific pathways. In colorectal cancer cells, apoptosis is triggered via a caspase-dependent pathway, involving the activation of initiator caspases (caspase-8, -9, -10) and executioner caspase-3. In contrast, in breast cancer cells, a caspase-independent, ferroptosis-like cell death is induced, characterized by the upregulation of heme oxygenase-1 (HO-1) and downregulation of glutathione peroxidase 4 (GPX4).

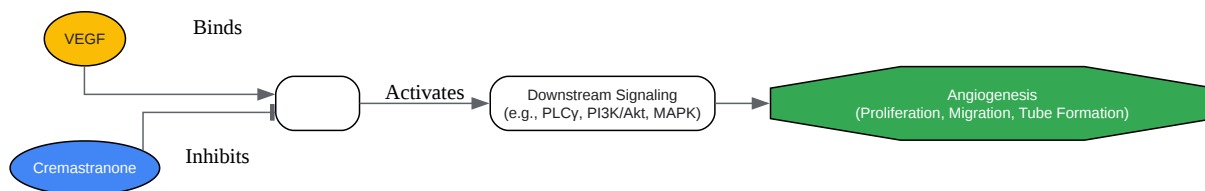


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Caption: Dichotomous apoptotic pathways induced by **Cremastranone** derivatives.

Anti-Angiogenic Activity

Cremastranone is a potent inhibitor of angiogenesis. It has been shown to inhibit the proliferation, migration, and tube formation of endothelial cells, such as Human Umbilical Vein Endothelial Cells (HUVECs).[2] The anti-angiogenic effects are partly mediated by the inhibition of signaling pathways induced by vascular endothelial growth factor (VEGF).



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Caption: Inhibition of VEGF signaling pathway by **Cremastranone**.

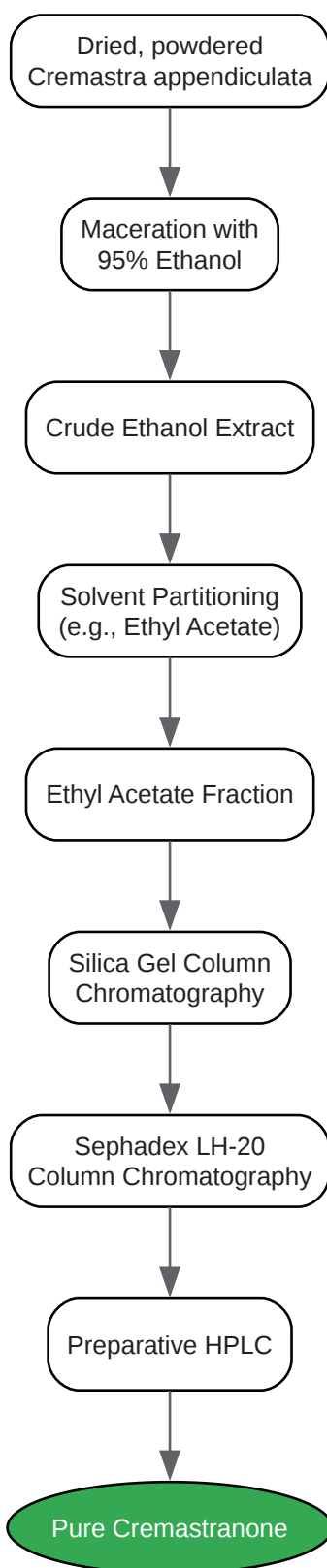
Table 3: Cytotoxic Activity (IC₅₀) of **Cremastranone**

Cell Line	Cancer Type	IC ₅₀	Reference
HUVEC	-	377 nM	[2]
HCT116	Colorectal Carcinoma	Not available	
MCF-7	Breast Adenocarcinoma	Not available	
HepG2	Hepatocellular Carcinoma	Not available	

Experimental Protocols

Isolation of Cremastranone from *Cremastra appendiculata*

A general workflow for the isolation of **Cremastranone** involves solvent extraction followed by multiple chromatographic purification steps.



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Caption: General workflow for the isolation of **Cremastranone**.

Detailed Protocol:

- **Extraction:** The air-dried and powdered pseudobulbs of *Cremastra appendiculata* are extracted with 95% ethanol at room temperature.
- **Fractionation:** The concentrated ethanol extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate fraction is typically enriched with **Cremastranone**.
- **Silica Gel Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol.
- **Sephadex LH-20 Column Chromatography:** Fractions containing **Cremastranone** are further purified on a Sephadex LH-20 column using methanol as the eluent.
- **Preparative HPLC:** Final purification is achieved by preparative high-performance liquid chromatography (HPLC) on a C18 column with a methanol/water gradient.

Total Synthesis of (±)-Cremastranone

The first total synthesis of racemic **Cremastranone** was achieved in six steps with an overall yield of 26.8%.



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Caption: Synthetic workflow for the total synthesis of **Cremastranone**.

Detailed Protocol:

- **Aldol Condensation:** 4'-Benzyloxy-6'-hydroxy-2',3'-dimethoxyacetophenone and isovanillin undergo an aldol condensation in the presence of potassium hydroxide in ethanol to yield a chalcone.

- **Catalytic Hydrogenation:** The chalcone is then subjected to catalytic hydrogenation using palladium on carbon (Pd/C) in methanol to produce the corresponding dihydrochalcone.
- **Cyclization Precursor Formation:** The dihydrochalcone is reacted with N,N-Dimethylformamide dimethyl acetal in refluxing toluene to form the cyclization precursor.
- **Formation of 4-Chromanone:** The precursor is treated to form the 4-chromanone ring structure.
- **Selective Demethylation:** The final step involves selective demethylation using a reagent like trimethylsilyl iodide (TMSI) to yield (±)-**Cremastranone**. Purification at each step is typically performed using column chromatography.

Cell Viability Assay (MTT Assay)

The cytotoxic effects of **Cremastranone** on cancer cell lines can be determined using a colorimetric MTT assay.

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Cremastranone** (typically in a DMSO stock, diluted with culture medium) and a vehicle control (DMSO).
- **Incubation:** Incubate the plates for 48 to 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** Add MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours.
- **Formazan Solubilization:** Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader. The IC₅₀ value is then calculated from the dose-response curve.^[1]

Conclusion

Cremastranone is a promising natural product with well-documented anti-proliferative and anti-angiogenic properties. Its mechanisms of action, involving cell cycle arrest and induction of apoptosis, make it an attractive candidate for further investigation in the development of novel cancer therapeutics. The detailed protocols provided in this guide for its isolation, synthesis, and biological evaluation will be a valuable resource for researchers in the fields of medicinal chemistry, pharmacology, and drug discovery. Further studies are warranted to fully elucidate its molecular targets and to optimize its therapeutic potential.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. First Synthesis of the Antiangiogenic Homoisoflavanone, Cremastranone - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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